

An In-depth Technical Guide to the Identification of Tetramethyloctane Isomers

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethyloctane

CAS No.: 62183-80-6

Cat. No.: B14562929

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Abstract

This technical guide provides a comprehensive overview of the identification and characterization of tetramethyloctane isomers. While the primary focus of the inquiry was **2,2,4,5-tetramethyloctane**, a thorough search of public chemical databases and literature did not yield a specific CAS registry number or detailed experimental data for this particular isomer. Consequently, this guide focuses on several other known and characterized isomers of tetramethyloctane, for which data is available. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed information on these branched alkanes.

Introduction

Highly branched alkanes such as tetramethyloctanes are of interest in various fields, including fuel science, materials science, and as reference compounds in analytical chemistry. Their unique physical properties, such as lower melting and boiling points compared to their linear counterparts, are a direct consequence of their molecular structure. The precise identification of

these isomers is critical for their application and for understanding structure-property relationships. This guide summarizes the available identification parameters for several tetramethyloctane isomers.

Identification of Tetramethyloctane Isomers

A systematic search for **2,2,4,5-tetramethyloctane** did not retrieve a dedicated CAS registry number. However, a number of other tetramethyloctane isomers are well-documented. The following tables summarize the key identifiers and physicochemical properties of these related compounds.

Table 1: Identifiers for Common Tetramethyloctane Isomers

Isomer Name	CAS Registry Number	Molecular Formula	Molecular Weight (g/mol)	InChIKey
2,2,4,4-Tetramethyloctane	62183-79-3[1][2]	C ₁₂ H ₂₆ [1][2]	170.33[2][3]	TYUFTNSABIBNRY-UHFFFAOYSA-N[1]
2,2,7,7-Tetramethyloctane	1071-31-4[4][5]	C ₁₂ H ₂₆ [4][5]	170.3348[4][5]	QZUFNKONEPLWBC-UHFFFAOYSA-N[5]
2,4,4,5-Tetramethyloctane	62199-34-2[6]	C ₁₂ H ₂₆ [6]	170.33[6]	OBWRJGVWBWXXAO-UHFFFAOYSA-N[6]
2,4,5,5-Tetramethyloctane	62199-36-4[7]	C ₁₂ H ₂₆ [7]	170.33[7]	OMFWIGPPTXTQHH-UHFFFAOYSA-N[7]
2,3,4,5-Tetramethyloctane	62199-27-3[8]	C ₁₂ H ₂₆ [8]	170.33[8]	AMIZVDCCXDQOHL-UHFFFAOYSA-N[8]
2,2,5,5-Tetramethyloctane	62183-83-9[9]	C ₁₂ H ₂₆ [9]	170.33[9]	RJJMZKVKQLGGDK-UHFFFAOYSA-N[9]
2,4,5,7-Tetramethyloctane	2217-17-6[10][11]	C ₁₂ H ₂₆ [10][11]	170.33[10][11]	PWYLDJLMYGOPSR-UHFFFAOYSA-N[11]
3,3,6,6-Tetramethyloctane	62199-46-6[12][13][14]	C ₁₂ H ₂₆ [12][13][14]	170.33[12][13][14]	PAEUGKMMSQUAGH-

e				UHFFFAOYSA-N[12]
2,3,4,6-Tetramethyloctane	62199-28-4	C ₁₂ H ₂₆	170.33[15]	N/A
2,2,3,5-Tetramethyloctane	62183-76-0[16]	C ₁₂ H ₂₆ [16]	170.33[16]	N/A
2,4,5,6-Tetramethyloctane	62199-37-5[17]	C ₁₂ H ₂₆ [17]	170.33	N/A
2,3,5,5-Tetramethyloctane	62199-30-8[18]	C ₁₂ H ₂₆ [18]	170.33	N/A
2,3,5,7-Tetramethyloctane	62199-32-0[19]	C ₁₂ H ₂₆ [19]	170.33[19]	AIUMUUQTYGQPMV-UHFFFAOYSA-N[19]
2,4,4,7-Tetramethyloctane	35866-96-7[20]	C ₁₂ H ₂₆ [20]	170.33[20]	QYUWMFZODNLLRJ-UHFFFAOYSA-N[20]
2,2,4,7-Tetramethyloctane	62183-82-8[21]	C ₁₂ H ₂₆ [21]	170.3348[21]	QHDQKPZLRKHEHV-UHFFFAOYSA-N[21]
4,4,5,5-Tetramethyloctane	62185-22-2[22]	C ₁₂ H ₂₆ [22]	170.33[22]	INTYEXUWOYUVGJ-UHFFFAOYSA-N[22]

N/A: Not available in the search results.

Table 2: Physicochemical Properties of Selected Tetramethyloctane Isomers

Isomer Name	Boiling Point (°C)	Density (g/cm ³)	Refractive Index
2,2,4,4-Tetramethyloctane	192[23]	0.7586[23]	1.4268[23]
2,2,7,7-Tetramethyloctane	185[24]	0.7360[24]	1.4144[24]
2,4,4,5-Tetramethyloctane	191[25]	0.7648[25]	1.4277[25]
3,3,6,6-Tetramethyloctane	189.7[13]	0.7580[13]	1.4244[13]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of specific tetramethyloctane isomers were not readily available in the public domain through the conducted searches. However, general synthetic strategies for producing highly branched alkanes often involve carbon-carbon bond-forming reactions.[26] Common approaches include:

- Grignard Reactions: Coupling of Grignard reagents with alkyl halides.
- Wurtz Reaction: Reductive coupling of alkyl halides with sodium metal.
- Friedel-Crafts Alkylation: Alkylation of an alkane with an alkene in the presence of a strong acid.

The synthesis of a specific isomer like **2,2,4,5-tetramethyloctane** would require a carefully planned multi-step sequence to construct the desired carbon skeleton. Purification and characterization would typically involve fractional distillation followed by spectroscopic analysis (NMR, GC-MS).

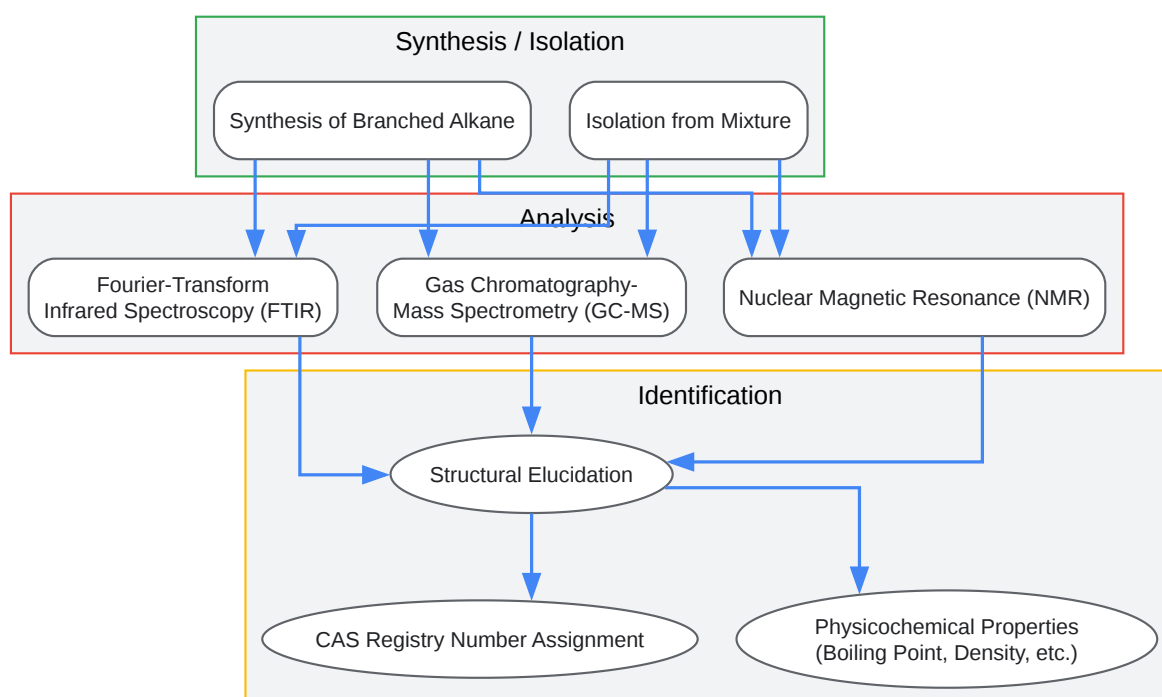
Spectroscopic Data

Spectroscopic data is essential for the unambiguous identification of chemical compounds. A mass spectrum (electron ionization) for 2,2,4,4-tetramethyloctane is available from the NIST WebBook.^[1] This can serve as a reference for the identification of this specific isomer. For other isomers, dedicated analytical work would be required to obtain their spectral data.

Visualization of Isomeric Structures

The following diagrams illustrate the structural differences between several of the identified tetramethyloctane isomers.

Figure 1: 2D structures of selected tetramethyloctane isomers.



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Figure 2: General workflow for the identification of a novel compound.

Conclusion

While specific information for **2,2,4,5-tetramethyloctane** remains elusive in publicly accessible databases, this guide provides a consolidated resource for the identification and properties of several of its isomers. The provided data can serve as a valuable reference for researchers working with branched alkanes. Further experimental work is necessary to fully characterize the less common isomers and to elucidate the properties of **2,2,4,5-tetramethyloctane**.

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